

Application Notes and Protocols: Trimetaphosphate as a Flame Retardant Additive for Polymers

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *Trimetaphosphate ion*

CAS No.: *15705-55-2*

Cat. No.: *B1253299*

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Introduction

Sodium trimetaphosphate (STMP), a cyclic inorganic polyphosphate with the formula $\text{Na}_3\text{P}_3\text{O}_9$, is emerging as a promising halogen-free flame retardant additive for a variety of polymeric materials. Its appeal lies in its phosphorus-rich structure, which can impart flame retardancy through mechanisms that are often considered more environmentally friendly than traditional halogenated systems. These notes provide an overview of the application of trimetaphosphate and related sodium polyphosphates in enhancing the fire resistance of polymers, detailing the mechanism of action, quantitative performance data, and standardized experimental protocols for evaluation.

Phosphorus-based flame retardants, including trimetaphosphate, typically function through a combination of condensed-phase and gas-phase mechanisms to interrupt the combustion cycle of the polymer.^[1] They are particularly noted for their ability to promote char formation,

creating a protective insulating layer that hinders heat and mass transfer between the flame and the polymer substrate.[2]

Mechanism of Action

The flame retardant effect of trimetaphosphate in polymers is primarily attributed to its action in both the condensed (solid) and gas phases during combustion.

Condensed-Phase Action:

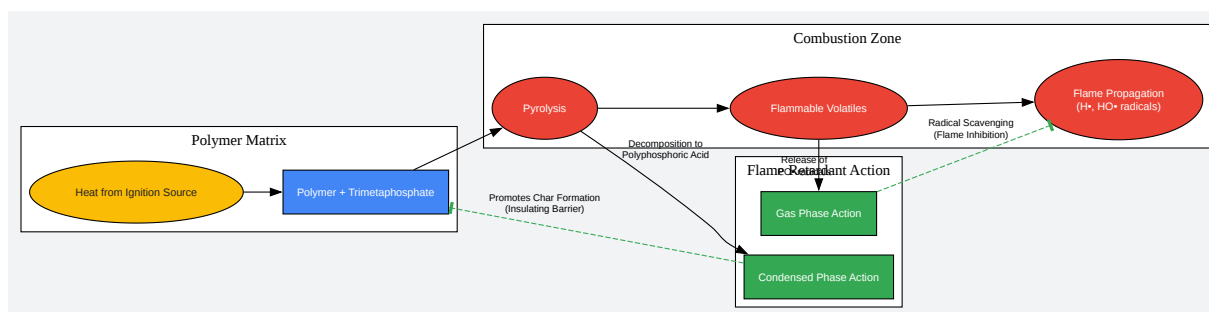
Upon heating, trimetaphosphate can decompose to form phosphoric and polyphosphoric acids. These acidic species act as catalysts for the dehydration of the polymer backbone, promoting the formation of a stable, insulating char layer on the material's surface.[3] This char layer serves multiple functions:

- **Thermal Shield:** It insulates the underlying polymer from the heat of the flame, slowing down further pyrolysis.
- **Mass Transfer Barrier:** It obstructs the diffusion of volatile, flammable decomposition products (fuel) to the flame.
- **Oxygen Barrier:** It limits the access of ambient oxygen to the polymer surface, stifling combustion.[2]

Gas-Phase Action:

In addition to the condensed-phase activity, some phosphorus-containing species can be released into the gas phase. These species, such as $\text{PO}\cdot$ and $\text{PO}_2\cdot$ radicals, are highly reactive and can scavenge the high-energy $\text{H}\cdot$ and $\text{HO}\cdot$ radicals that are essential for the propagation of the flaming combustion reactions.[3][4] This "flame poisoning" effect cools the flame and reduces its intensity.

The overall mechanism is a synergistic combination of these two pathways, leading to reduced heat release, slower flame spread, and in some cases, self-extinguishing properties.[1]



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Caption: Mechanism of Trimetaphosphate Flame Retardancy.

Applications and Performance Data

Trimetaphosphate and related sodium polyphosphates have been investigated as flame retardant additives in various polymers, particularly in cellulosic materials like cotton and in some synthetic polymers. The effectiveness of these additives is typically evaluated by measuring parameters such as the Limiting Oxygen Index (LOI), UL-94 vertical burn classification, and heat release rates from cone calorimetry.

Data Summary Table

Polymer System	Additive (s)	Additive Loading (% w/w)	LOI (%)	UL-94 Rating	Peak Heat Release Rate (pHRR) Reduction (%)	Char Yield (%)	Reference(s)
Cotton Fabric	Untreated Control	0	18.0	-	-	1-2	[1]
Cotton Fabric	Sodium Tripolyphosphate (STPP)	3	21.0	-	-	1-2	[1]
Cotton Fabric	Pomegranate Rind Extract (PRE) + STPP	PRE + 2	35.0	Self-extinguishing	Dramatically reduced	>10	[1]
Polyester Fabric	"Three Sodium Phosphate"	~19.8	Flame-retardant	-	-	-	[5]
Cotton Fabric	"Three Sodium Phosphate"	~7.9	Flame-retardant	-	-	-	[5]

Note: Data for "Three Sodium Phosphate" and Sodium Tripolyphosphate (STPP) are included due to their structural and functional similarity to Sodium Trimetaphosphate and the limited availability of specific data for STMP in a wide range of polymers.

Experimental Protocols

The following are detailed protocols for the key experiments used to evaluate the flammability of polymers containing trimetaphosphate additives.

Limiting Oxygen Index (LOI) Test

Standard: ASTM D2863 / ISO 4589-2

Objective: To determine the minimum concentration of oxygen in a flowing mixture of oxygen and nitrogen that will just support flaming combustion of a material.[1][6]

Methodology:

- **Specimen Preparation:** Prepare specimens of the polymer composite. For self-supporting plastics, a typical specimen size is 80-150 mm long, 10 mm wide, and 4 mm thick.[4] For films or fabrics, a frame is used to support the specimen. Condition the specimens for at least 48 hours at 23 ± 2 °C and $50 \pm 5\%$ relative humidity.
- **Apparatus Setup:** Place the specimen vertically in the center of a heat-resistant glass chimney.
- **Gas Flow:** Introduce a mixture of oxygen and nitrogen into the bottom of the chimney at a specified flow rate.
- **Ignition:** Ignite the top edge of the specimen with an ignition flame. Remove the igniter once the specimen is burning.
- **Observation:** Observe the combustion of the specimen. The test is considered positive if the flame propagates for a specified distance or time.
- **Oxygen Concentration Adjustment:** Vary the oxygen concentration in the gas mixture and repeat the test with new specimens until the minimum concentration required to sustain combustion is determined.[4]
- **Calculation:** The Limiting Oxygen Index is calculated as: $LOI (\%) = [O_2] / ([O_2] + [N_2]) * 100$ where $[O_2]$ and $[N_2]$ are the volumetric flow rates of oxygen and nitrogen, respectively.[7]

UL-94 Vertical Burn Test

Standard: ANSI/UL 94

Objective: To classify the flammability of plastic materials based on their response to a small open flame under controlled laboratory conditions.[8]

Methodology:

- Specimen Preparation: Prepare rectangular bar specimens of the polymer composite, typically 125 mm long and 13 mm wide, in the desired thickness.[3] Condition the specimens as per the standard.
- Apparatus Setup: Clamp the specimen vertically from its top end, with the lower end 300 mm above a layer of dry absorbent surgical cotton.
- Flame Application: Apply a calibrated blue flame (20 mm high) from a Bunsen burner to the center of the lower edge of the specimen for 10 seconds.[9]
- First Observation (t_1): After 10 seconds, remove the flame and record the afterflame time (t_1).
- Second Flame Application: As soon as flaming combustion ceases, immediately re-apply the flame for another 10 seconds.
- Second Observation (t_2 and t_3): After the second flame application, remove the flame and record the afterflame time (t_2) and the afterglow time (t_3).
- Dripping: Observe if any flaming drips ignite the cotton below.[10]
- Classification: Classify the material based on the criteria in the table below.

UL-94 V Classification Criteria

Criteria	V-0	V-1	V-2
Afterflame time for each individual specimen (t_1 or t_2)	≤ 10 s	≤ 30 s	≤ 30 s
Total afterflame time for any set of 5 specimens ($t_1 + t_2$)	≤ 50 s	≤ 250 s	≤ 250 s
Afterflame plus afterglow time for each individual specimen after the second flame application ($t_2 + t_3$)	≤ 30 s	≤ 60 s	≤ 60 s
Dripping of flaming particles that ignite cotton	No	No	Yes
Burn-through to the holding clamp	No	No	No

Cone Calorimetry

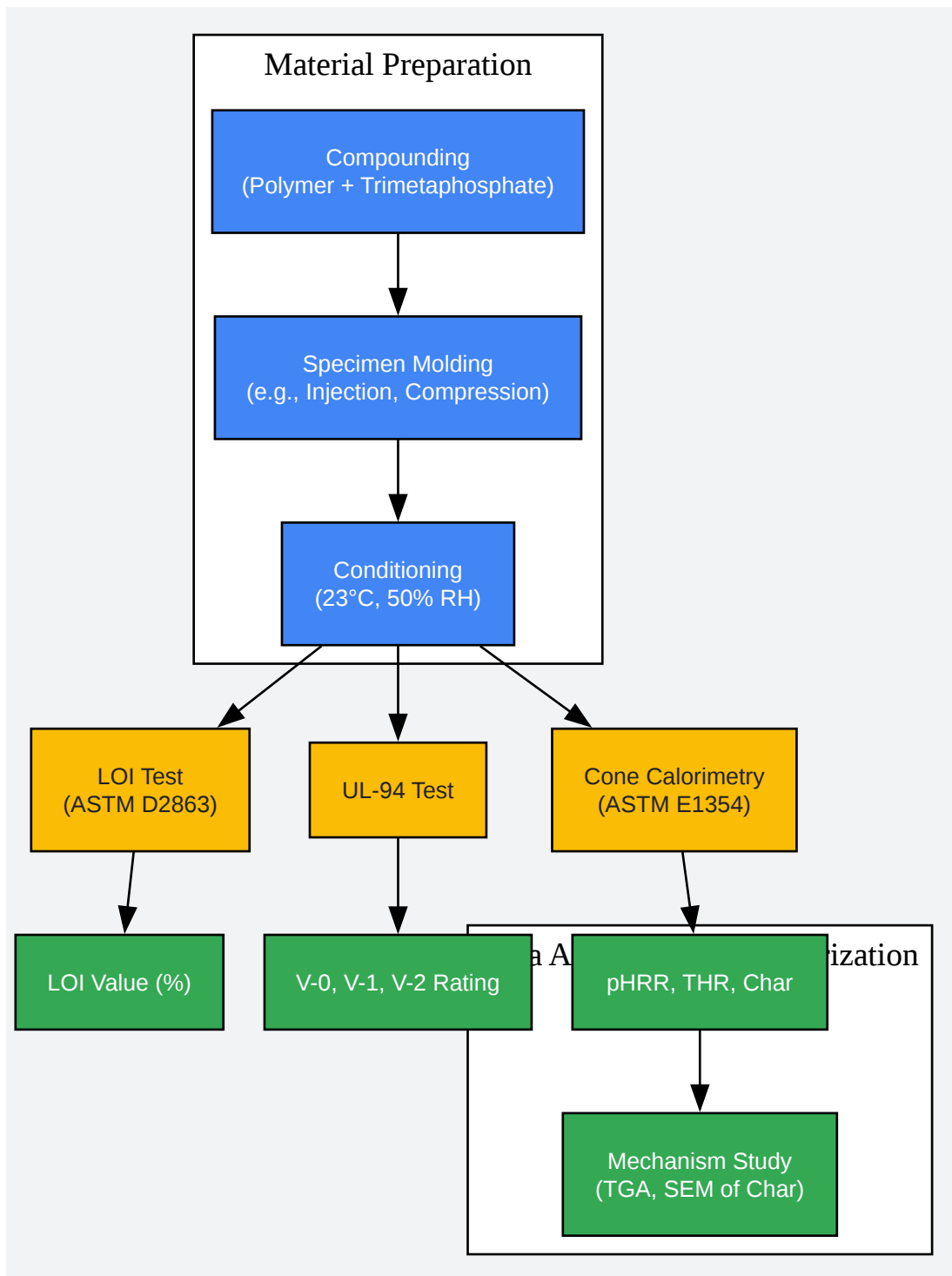
Standard: ASTM E1354 / ISO 5660

Objective: To measure the heat release rate (HRR) and other flammability parameters of a material when exposed to a controlled level of radiant heat.[2]

Methodology:

- Specimen Preparation: Prepare flat specimens, typically 100 mm x 100 mm, with a maximum thickness of 50 mm.[2] Condition the specimens to a constant weight at 23 ± 2 °C and $50 \pm 5\%$ relative humidity. Wrap the back and sides of the specimen in aluminum foil.
- Apparatus Setup: Place the wrapped specimen in the sample holder on a load cell under a conical radiant heater.

- Test Parameters: Set the radiant heat flux, typically 35 kW/m² or 50 kW/m².^[2] Set the exhaust system flow rate.
- Ignition: A spark igniter is positioned above the specimen to ignite the pyrolysis gases.
- Data Collection: The instrument continuously measures and records:
 - Time to ignition
 - Mass loss of the specimen
 - Oxygen concentration in the exhaust gas
 - Exhaust gas flow rate
- Calculations: From the collected data, the following key parameters are calculated:
 - Heat Release Rate (HRR): Based on the principle of oxygen consumption, where approximately 13.1 MJ of heat is released per kg of oxygen consumed.^[11]
 - Peak Heat Release Rate (pHRR): The maximum HRR value during the test.
 - Total Heat Released (THR): The integrated HRR over the duration of the test.
 - Effective Heat of Combustion (EHC): The THR divided by the total mass loss.
 - Smoke Production Rate (SPR): Measured using a laser system.



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Caption: Experimental Workflow for Flammability Testing.

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- To cite this document: BenchChem. [Application Notes and Protocols: Trimetaphosphate as a Flame Retardant Additive for Polymers]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1253299/docs#application-notes-and-protocols-trimetaphosphate-as-a-flame-retardant-additive-for-polymers>]

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